"Henry's law constant for helium in water"

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An In-Depth Technical Guide to Henry's Law Constant for Helium in Water

This technical guide provides a comprehensive overview of Henry's law constant for helium in water, designed for researchers, scientists, and professionals in drug development. It covers the fundamental principles, presents quantitative data across a range of temperatures, details experimental methodologies for its determination, and illustrates the experimental workflow.

Introduction to Henry's Law

Henry's law is a fundamental gas law that describes the solubility of a gas in a liquid. It states that at a constant temperature, the amount of a given gas that dissolves in a given type and volume of liquid is directly proportional to the partial pressure of that gas in equilibrium with that liquid. The proportionality factor is known as the Henry's law constant (

k_H kH

).

The law is commonly expressed by the formula:

$P = k_H \cdot C$ P=kH·C

Where:

- P is the partial pressure of the gas.

- k_H kH

is the Henry's law constant.

- C is the concentration of the dissolved gas.

The value of the Henry's law constant is specific to the gas, the solvent, and the temperature. For helium in water, this constant is crucial for applications ranging from understanding gas embolism in diving to the development of drug delivery systems involving gaseous carriers.

Quantitative Data for Henry's Law Constant of Helium in Water

The solubility of helium in water, and consequently its Henry's law constant, exhibits a unique temperature dependence. Unlike many other gases, the solubility of helium in water reaches a minimum (and the Henry's law constant a maximum) at approximately 30 °C.[1][2] Below this temperature, solubility increases as temperature decreases, and above it, solubility increases with temperature.

The following table summarizes the Henry's law constant for helium in water at various temperatures. The values have been calculated using the equation and constants provided in the IUPAC-NIST Solubility Data Series. The equation is of the form:

$\ln x = A + B/T + C \ln T + DT$

where x is the mole fraction of helium in water at a partial pressure of 1 atm, and T is the temperature in Kelvin. The constants for helium in water are:

- A = -105.9768

- B = 4259.62

- C = 14.0094

- D = 0

The Henry's law constant (

k_H kH

) in atm/mol fraction can then be calculated as

$k_H = 1/x$ kH=1/x

.

Temperature (°C)	Temperature (K)	Mole Fraction Solubility (x) at 1 atm	Henry's Law Constant (k_H kH) (atm/mol fraction)
0	273.15	7.28×10^{-6}	137,362
10	283.15	7.05×10^{-6}	141,844
20	293.15	6.99×10^{-6}	143,061
25	298.15	7.00×10^{-6}	142,857
30	303.15	7.03×10^{-6}	142,247
40	313.15	7.18×10^{-6}	139,276
50	323.15	7.41×10^{-6}	134,953
60	333.15	7.71×10^{-6}	129,702
70	343.15	8.05×10^{-6}	124,224
80	353.15	8.42×10^{-6}	118,765

At 30 °C, a commonly cited value for the Henry's law constant for helium in water is approximately 3.7×10^{-4} M/atm.[3][4][5][6][7]

Experimental Protocols for Determining Henry's Law Constant

The experimental determination of Henry's law constant is crucial for validating theoretical models and for applications where precise values are necessary. Several methods are employed, with the most common being the static headspace and inert gas stripping techniques.

Static Headspace Method

The static headspace method is a widely used technique for determining the partitioning of a volatile compound between a liquid and a gas phase.

Methodology:

- Sample Preparation: A known volume of deionized water is placed into a series of gastight vials.

- Analyte Introduction: A known amount of helium gas is introduced into the vials. The vials are then sealed to create a closed system with a liquid phase and a gas phase (the headspace).

- Equilibration: The vials are placed in a thermostated agitator and are shaken at a constant temperature for a predetermined time to allow the system to reach equilibrium. At equilibrium, the partial pressure of helium in the headspace is proportional to its concentration in the water.

- Headspace Analysis: A gastight syringe is used to withdraw a sample of the headspace gas.

- Quantification: The concentration of helium in the headspace sample is determined using a gas chromatograph (GC) equipped with a suitable detector, such as a thermal conductivity detector (TCD).

- Calculation: By knowing the initial amount of helium, the volumes of the liquid and gas phases, and the concentration of helium in the gas phase at equilibrium, the concentration in the liquid phase can be calculated. The Henry's law constant is then determined using the formula

$$k_H = P/C \texttt{kH=P/C}$$

.

Inert Gas Stripping (IGS) Method

The inert gas stripping method is a dynamic technique that involves purging a gas-saturated liquid with an inert gas and measuring the rate of removal of the dissolved gas.

Methodology:

- Saturation: A known volume of water is saturated with helium at a specific temperature and partial pressure.

- Stripping: A continuous stream of an inert gas (e.g., nitrogen or argon) is bubbled through the helium-saturated water at a constant flow rate.

- Off-Gas Analysis: The concentration of helium in the off-gas stream is continuously monitored over time using a detector like a mass spectrometer or a gas chromatograph.

- Data Analysis: The concentration of helium in the off-gas will decrease exponentially over time. The rate of this decrease is proportional to the Henry's law constant.

- Calculation: The Henry's law constant can be calculated from the decay curve of the helium concentration in the off-gas, the flow rate of the stripping gas, and the volume of the liquid.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the experimental determination of Henry's law constant using either the static headspace or inert gas stripping method.
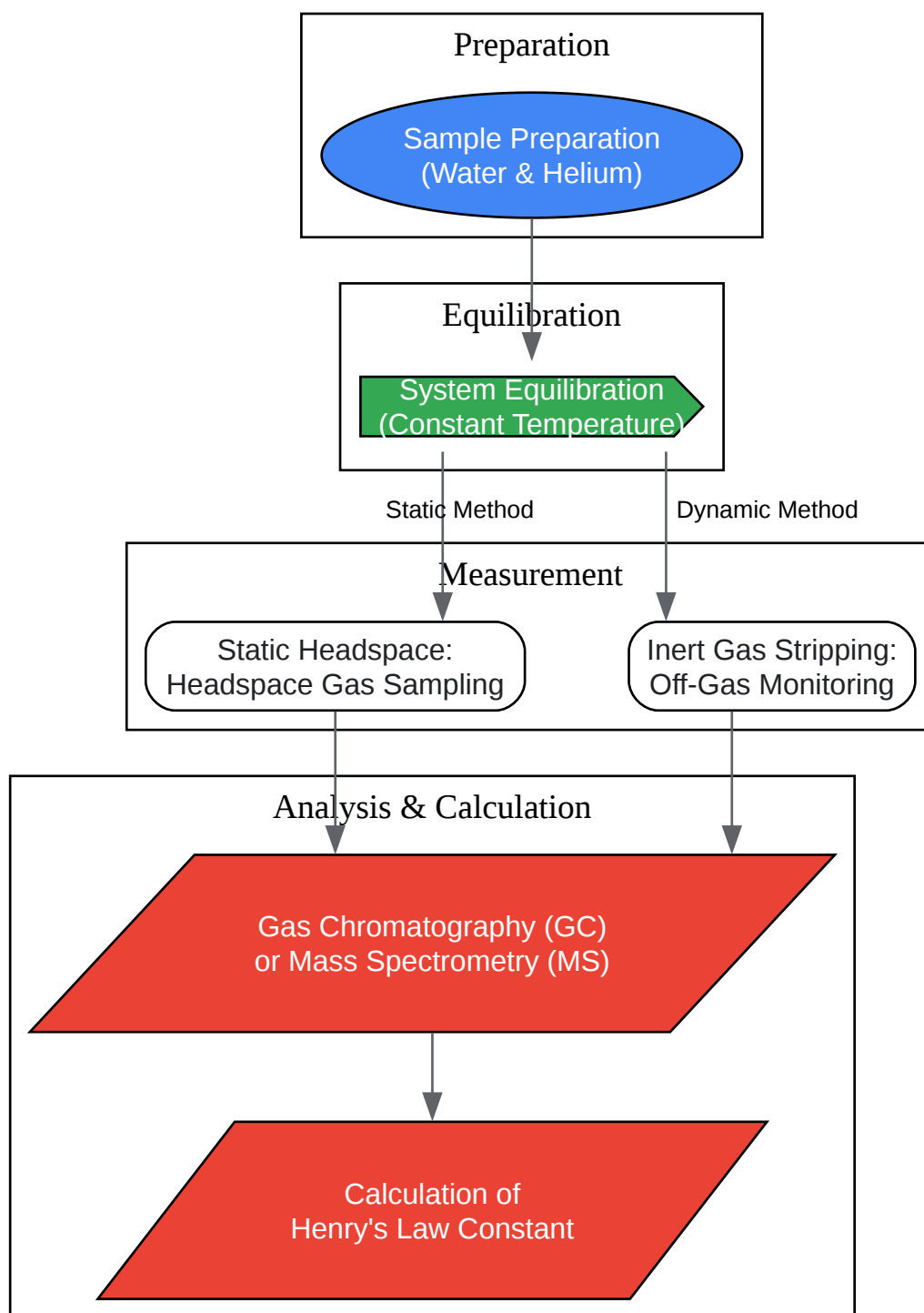
Caption: A generalized workflow for determining Henry's law constant.

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